

Protocol for the Purification of Cinnamyl Benzoate by Recrystallization

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Compound of Interest

Compound Name: Cinnamyl benzoate

Cat. No.: B2763788

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed protocol for the purification of **cinnamyl benzoate** via recrystallization. **Cinnamyl benzoate**, a benzoate ester with applications in the fragrance and pharmaceutical industries, can be effectively purified to remove impurities through a carefully selected solvent system. This protocol outlines a method using a mixed solvent system of ethanol and water, which leverages the differential solubility of **cinnamyl benzoate** at varying temperatures.

Physicochemical Properties of Cinnamyl Benzoate

A summary of the key physical and chemical properties of **cinnamyl benzoate** is presented in Table 1. This data is essential for understanding the compound's behavior during the recrystallization process.

Table 1: Physicochemical Data of **Cinnamyl Benzoate**

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₁₄ O ₂	[1][2][3]
Molecular Weight	238.28 g/mol	[1][3][4]
Appearance	White crystalline powder	[1][4]
Melting Point	31-33 °C	
Boiling Point	335 °C @ 760 mmHg	[4]
Solubility	Soluble in alcohol; Insoluble in water	[2][4]
CAS Number	5320-75-2	[1][2]

Recrystallization Protocol

This protocol is designed for the purification of approximately 5 grams of crude **cinnamyl benzoate**. Adjustments to solvent volumes may be necessary depending on the initial purity of the sample.

Materials and Equipment

- Crude **cinnamyl benzoate**
- Ethanol (95% or absolute)
- Deionized water
- Erlenmeyer flasks (50 mL and 100 mL)
- Hot plate with magnetic stirring capabilities
- Magnetic stir bar
- Graduated cylinders
- Pasteur pipettes

- Buchner funnel and flask
- Filter paper
- Ice bath
- Spatula
- Watch glass

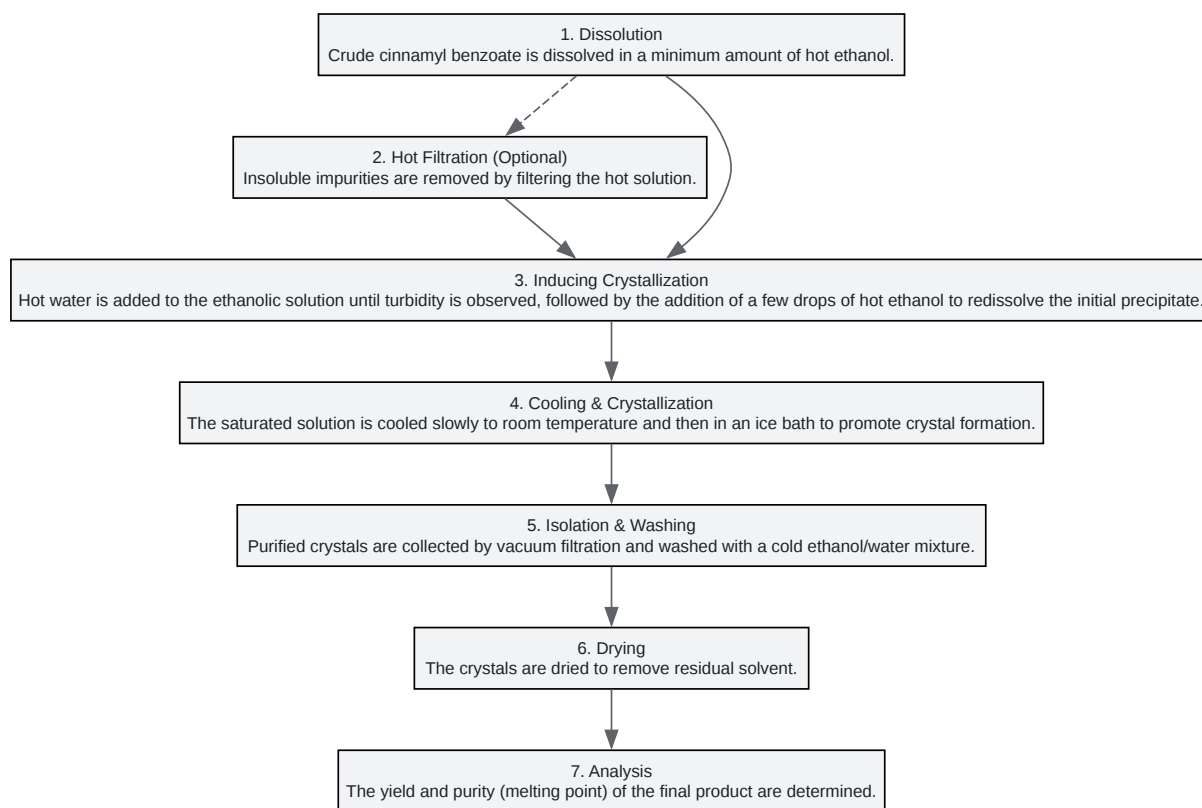
Experimental Procedure

- Dissolution:
 - Place 5.0 g of crude **cinnamyl benzoate** into a 100 mL Erlenmeyer flask equipped with a magnetic stir bar.
 - Add 20 mL of ethanol to the flask.
 - Gently heat the mixture on a hot plate with stirring.
 - Continue to add ethanol in small portions (1-2 mL at a time) until the **cinnamyl benzoate** is completely dissolved at the boiling point of the solvent. Avoid adding a large excess of solvent.
- Hot Filtration (Optional):
 - If any insoluble impurities are observed in the hot solution, perform a hot gravity filtration.
 - Pre-heat a second Erlenmeyer flask and a funnel with a small piece of fluted filter paper.
 - Quickly pour the hot solution through the pre-heated funnel to remove the insoluble impurities.
- Inducing Crystallization:
 - Heat the clear ethanolic solution of **cinnamyl benzoate** back to a gentle boil.

- Slowly add deionized water dropwise to the boiling solution while stirring. Continue adding water until the solution becomes faintly cloudy (turbid). This indicates that the solution is saturated.
- To ensure the formation of pure crystals, add a few drops of hot ethanol back into the solution until the cloudiness just disappears.
- Cooling and Crystallization:
 - Remove the flask from the heat source, cover it with a watch glass, and allow it to cool slowly to room temperature. Slow cooling is crucial for the formation of large, well-defined crystals.
 - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the yield of the purified crystals.
- Isolation and Washing of Crystals:
 - Collect the crystals by vacuum filtration using a Buchner funnel and a clean filter flask.
 - Wash the crystals with a small amount of ice-cold 50:50 ethanol/water mixture to remove any adhering soluble impurities.
 - Continue to draw air through the crystals on the filter for several minutes to aid in drying.
- Drying:
 - Carefully transfer the purified crystals from the filter paper to a pre-weighed watch glass.
 - Allow the crystals to air dry completely. For faster drying, a desiccator or a vacuum oven at a low temperature can be used.
- Analysis:
 - Once dry, weigh the purified **cinnamyl benzoate** to determine the percent recovery.
 - Measure the melting point of the purified crystals. A sharp melting point close to the literature value (31-33 °C) is indicative of high purity.

Experimental Workflow

The following diagram illustrates the key steps in the purification of **cinnamyl benzoate** by recrystallization.



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Caption: Workflow for the purification of **cinnamyl benzoate**.

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